

Application Notes and Protocols: Tinuvin 123 for EPDM Rubber Stabilization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tinuvin 123*

Cat. No.: *B1209033*

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These application notes provide a comprehensive overview of the use of **Tinuvin 123** as a light stabilizer for Ethylene Propylene Diene Monomer (EPDM) rubber. This document details the mechanism of action, presents typical performance data, and offers detailed experimental protocols for evaluating the stabilizing effects of **Tinuvin 123** on EPDM formulations.

Introduction

Ethylene Propylene Diene Monomer (EPDM) rubber is a widely utilized elastomer known for its excellent resistance to heat, ozone, and weathering.^{[1][2]} However, prolonged exposure to ultraviolet (UV) radiation can lead to degradation, resulting in undesirable changes such as discoloration, surface cracking, and a reduction in mechanical properties.^{[1][2]} To mitigate these effects, light stabilizers are incorporated into EPDM formulations. **Tinuvin 123**, a hindered amine light stabilizer (HALS), has been shown to be a highly effective agent for protecting EPDM rubber from photodegradation.^{[1][2][3][4]} Unlike UV absorbers, which function by absorbing UV radiation, HALS like **Tinuvin 123** act by scavenging free radicals that are generated during the photo-oxidation process.^[4]

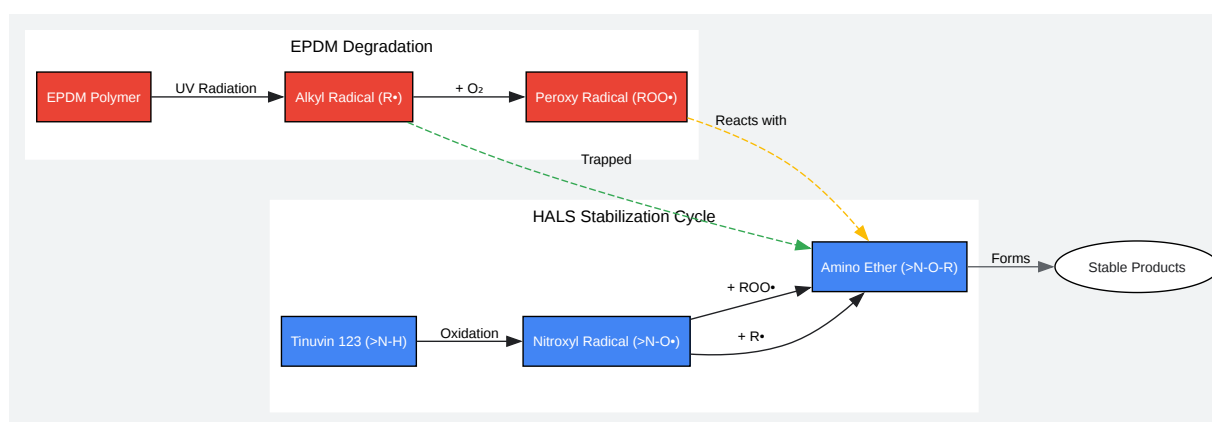
Mechanism of Action: The Denisov Cycle

Tinuvin 123 functions through a regenerative cyclic process known as the Denisov Cycle. This mechanism allows a single molecule of the stabilizer to neutralize multiple free radicals,

providing long-lasting protection to the polymer. The process can be summarized in the following key steps:

- Activation: The secondary amine of the HALS is oxidized to a stable nitroxyl radical.
- Radical Scavenging: The nitroxyl radical traps alkyl radicals ($R\cdot$) in the polymer, forming an amino ether.
- Regeneration: The amino ether then reacts with peroxy radicals ($ROO\cdot$), regenerating the nitroxyl radical and forming non-radical, stable byproducts.

This continuous cycle of radical scavenging and regeneration is what makes HALS, such as **Tinuvin 123**, highly efficient and persistent in their stabilizing effect.



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Caption: The Denisov Cycle of **Tinuvin 123** in EPDM stabilization.

Performance Data

The incorporation of **Tinuvin 123** into EPDM formulations significantly improves its resistance to weathering, particularly in terms of color stability and the retention of surface integrity. While **Tinuvin 123** has a minimal effect on the initial mechanical properties of the EPDM, its true value is observed after exposure to UV radiation. The following tables present representative data on the performance of EPDM with and without **Tinuvin 123** after accelerated weathering.

Disclaimer: The following data is illustrative and compiled from trends observed in the scientific literature. Actual results may vary depending on the specific EPDM formulation, processing conditions, and weathering parameters.

Table 1: Mechanical Properties Before and After Accelerated Weathering

Property	EPDM (Control) - Unaged	EPDM + 1.0 phr Tinuvin 123 - Unaged	EPDM (Control) - After Weathering	EPDM + 1.0 phr Tinuvin 123 - After Weathering
Tensile Strength (MPa)	15.2	15.1	10.5	13.8
Elongation at Break (%)	450	445	280	410

Table 2: Color Stability After Accelerated Weathering

Property	EPDM (Control) - Unaged	EPDM + 1.0 phr Tinuvin 123 - Unaged	EPDM (Control) - After Weathering	EPDM + 1.0 phr Tinuvin 123 - After Weathering
Color Change (ΔE^*)	0	0	8.5	2.1
Visual Assessment	No change	No change	Significant yellowing and fading	Minimal color change
Surface Condition	Smooth	Smooth	Noticeable surface cracking	No significant cracking

Experimental Protocols

The following are detailed protocols for the preparation and testing of EPDM rubber samples to evaluate the efficacy of **Tinuvin 123**.

EPDM Compound Preparation

This protocol describes the preparation of a control EPDM compound and a stabilized compound containing **Tinuvin 123**.

Materials:

- EPDM rubber
- Carbon black (e.g., N550)
- Paraffinic oil
- Zinc oxide
- Stearic acid
- Sulfur

- Accelerators (e.g., MBTS, TMTD)

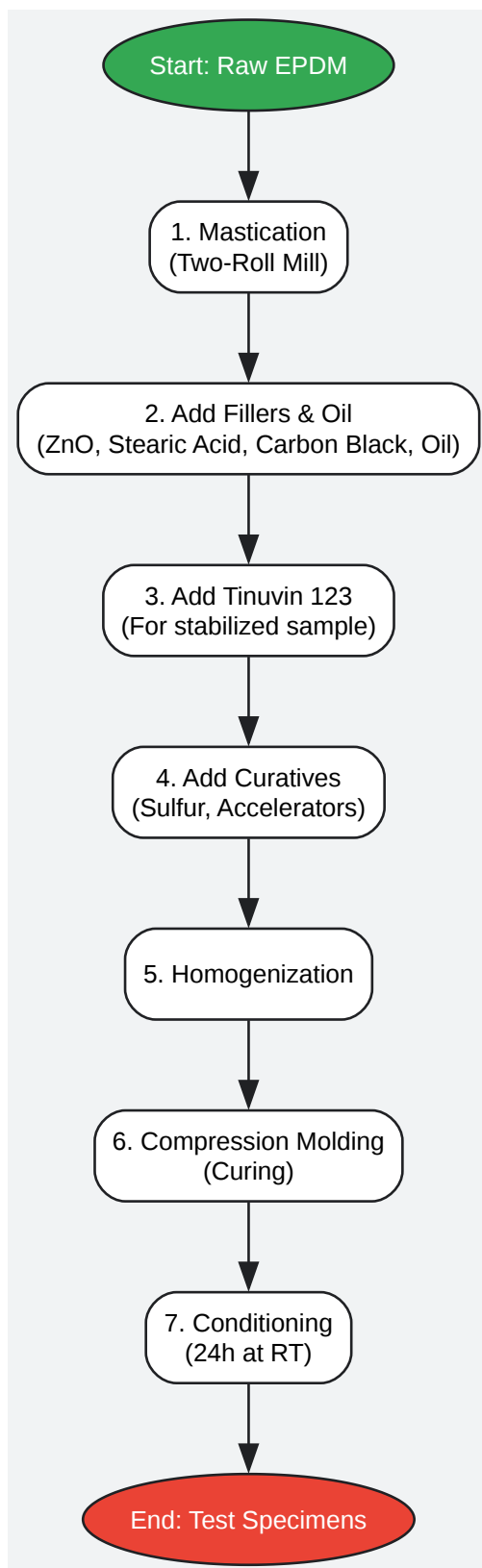
- **Tinuvin 123**

Equipment:

- Two-roll mill or internal mixer
- Compression molding press

Procedure:

- Mastication: Soften the EPDM rubber on a two-roll mill at a temperature of approximately 50-60°C.
- Ingredient Incorporation:
 - Add zinc oxide and stearic acid and mix until well dispersed.
 - Gradually add the carbon black, ensuring it is fully incorporated.
 - Add the paraffinic oil and mix until the compound is homogeneous.
 - For the stabilized compound, add 1.0 phr (parts per hundred rubber) of **Tinuvin 123** and mix thoroughly.
- Curing Agent Addition: Add the sulfur and accelerators at a lower temperature (around 40°C) to prevent premature curing (scorching). Mix until a uniform blend is achieved.
- Homogenization: Pass the compound through the mill several times to ensure all ingredients are evenly dispersed.
- Curing: Compression mold the EPDM sheets to the desired thickness at a temperature of 160-180°C for a predetermined cure time (typically 10-20 minutes), which should be determined by rheometer testing.
- Conditioning: Allow the cured sheets to condition at room temperature for at least 24 hours before testing.



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Caption: Workflow for EPDM compound preparation.

Accelerated Weathering

This protocol is for subjecting the EPDM samples to artificial weathering to simulate the effects of prolonged sun exposure.

Standard: Conforms to ASTM D750 - Standard Test Method for Rubber Deterioration Using Artificial Weathering Apparatus.

Equipment:

- Xenon arc weathering chamber

Procedure:

- Sample Mounting: Mount the EPDM test specimens in the sample holders of the weathering chamber.
- Exposure Cycle: Program the chamber to run a continuous light cycle with periodic water spray. A typical cycle is:
 - Light Source: Xenon arc lamp with appropriate filters to simulate natural sunlight.
 - Irradiance: 0.55 W/m² at 340 nm.
 - Black Panel Temperature: 65 ± 3°C.
 - Relative Humidity: 50 ± 5%.
 - Water Spray: 18 minutes of water spray for every 102 minutes of light exposure.
- Exposure Duration: Expose the samples for a total of 1000 hours, or as required by the specific study.
- Evaluation: Remove the samples at predetermined intervals (e.g., 250, 500, 750, 1000 hours) for visual inspection and physical testing.

Material Property Testing

These protocols are for quantifying the changes in the mechanical and optical properties of the EPDM samples before and after weathering.

A. Tensile Properties

Standard: Conforms to ASTM D412 - Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell.
- Die cutter for preparing dumbbell-shaped specimens.

Procedure:

- Specimen Preparation: Cut at least five dumbbell-shaped specimens from both the unaged and aged EPDM sheets.
- Gage Length Marking: Mark the gage length on each specimen.
- Testing:
 - Mount the specimen in the grips of the UTM.
 - Apply a constant rate of extension (e.g., 500 mm/min) until the specimen ruptures.
 - Record the force and elongation throughout the test.
- Calculation: From the stress-strain curve, determine the tensile strength (the maximum stress) and the ultimate elongation (the elongation at the point of rupture).
- Reporting: Report the average and standard deviation of the results for each set of specimens.

B. Color Measurement

Standard: Conforms to ASTM D2244 - Standard Practice for Calculation of Color Tolerances and Color Differences from Instrumentally Measured Color Coordinates.

Equipment:

- Spectrophotometer or colorimeter.

Procedure:

- Calibration: Calibrate the instrument according to the manufacturer's instructions using standard white and black tiles.
- Measurement:
 - Measure the CIELAB color coordinates (L, a, b*) of the unaged samples. This will serve as the baseline.
 - Measure the L, a, and b* values of the aged samples at the same locations.
- Calculation: Calculate the total color difference (ΔE) using the following formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]^{1/2}$ where ΔL , Δa , and Δb are the differences in the respective values between the aged and unaged samples.
- Reporting: Report the average ΔE^* for each set of samples. A higher ΔE^* value indicates a greater change in color.

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- To cite this document: BenchChem. [Application Notes and Protocols: Tinuvin 123 for EPDM Rubber Stabilization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209033#application-of-tinuvin-123-in-epdm-rubber-stabilization]

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